

# Application Notes and Protocols: Catalytic Hydrogenation of Phenanthrene

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## Compound of Interest

Compound Name: *Tetradecahydrophenanthrene*

Cat. No.: *B1634074*

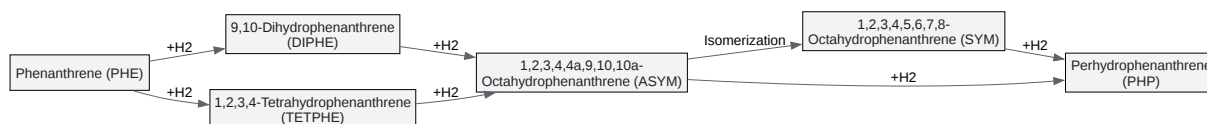
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Audience: Researchers, scientists, and drug development professionals.

Introduction: The catalytic hydrogenation of phenanthrene, a polycyclic aromatic hydrocarbon (PAH), is a significant process in the upgrading of heavy hydrocarbon raw materials and the synthesis of high-value chemicals. Phenanthrene and its derivatives serve as model compounds for studying the hydrodearomatization (HDA) of complex feedstocks like coal tar and heavy oils. The resulting hydrogenated products, such as di-, tetra-, octa-, and perhydrophenanthrenes, are valuable as hydrogen-donor solvents, high-density fuels, and pharmaceutical intermediates. This document provides detailed protocols for the catalytic hydrogenation of phenanthrene using various catalytic systems.

## Key Reaction Pathways

The hydrogenation of phenanthrene proceeds through a network of consecutive and parallel reactions, leading to various partially and fully saturated products. The specific pathway and product distribution are highly dependent on the catalyst, temperature, pressure, and reaction time. The initial step typically involves the formation of 9,10-dihydrophenanthrene, followed by further hydrogenation to octahydrophenanthrene isomers and ultimately to the fully saturated perhydrophenanthrene.<sup>[1][2]</sup> Under certain conditions, isomerization to anthracene can also occur.<sup>[1][3]</sup>



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Caption: Reaction network for phenanthrene hydrogenation.

## Data Summary: Catalysts and Reaction Conditions

The choice of catalyst and reaction parameters significantly influences the conversion of phenanthrene and the selectivity towards desired products. Below is a summary of various catalytic systems and their reported performance.

Catalyst	Support	Temperature (°C)	H <sub>2</sub> Pressure (MPa)	Time (h)	Phenanthrene Conversion (%)	Major Products	Reference
Chrysotile/NiTi (reduced)	Chrysotile	420	4.0	1	34.62	Dihydrophenanthrene, Tetrahydronaphthalene	[1]
Coal Shale	-	420	4.0	1	20.88	Dihydrophenanthrene, Naphthalene derivatives	[1]
Fe <sub>3</sub> O <sub>4</sub>	-	420	12.0	1	High	Dihydrophenanthrene, Isomerization products	[3]
Ni/NiAlO <sub>x</sub> -650	NiAlO <sub>x</sub>	300	5.0	-	>95	Perhydrophenanthrene (PHP)	[4][5]
0.5Pt/Ni/NiAlO <sub>x</sub>	Ni/NiAlO <sub>x</sub>	300	5.0	6	96	Perhydrophenanthrene (PHP, 67% selectivity)	[6]

Pd/Beta-H	Beta Zeolite	-	-	-	High	Perhydrophenanthrene (PHP)	[6]
NiMo	$\gamma$ -Al <sub>2</sub> O <sub>3</sub>	300	12.0	-	-	Octahydrophenanthrenes	[2]
Ru Nanoparticles	-	30	2.0	0.5	44	9,10-Dihydrophenanthrene	[7]

## Experimental Protocols

Two standard protocols are detailed below: one for a batch-type reaction suitable for catalyst screening and small-scale synthesis, and another for a continuous flow reaction typical in kinetic studies and larger-scale production.

### Protocol 1: Batch Hydrogenation in a High-Pressure Autoclave

This protocol is based on the methodology for screening catalysts like modified chrysotile or coal shale.[1]

#### 1. Materials and Equipment:

- Reactant: Phenanthrene (≥98% purity)
- Catalyst: e.g., Chrysotile/NiTi, Coal Shale, Fe<sub>3</sub>O<sub>4</sub> (1% by weight of phenanthrene)[1][3]
- Gases: High-purity hydrogen (H<sub>2</sub>), Nitrogen (N<sub>2</sub>) for purging
- Apparatus:
  - High-pressure autoclave/reactor (e.g., 10-50 mL stainless steel) with magnetic stirring, gas inlet/outlet, pressure gauge, and temperature controller.

- Tubular furnace for catalyst pre-reduction (if required).
- Analytical balance.
- Gas chromatograph-mass spectrometer (GC-MS) for product analysis.

## 2. Catalyst Pre-treatment (if applicable):

- Some catalysts, like Ni-based ones, require pre-reduction to activate the metallic sites.[\[1\]](#)
- Place the catalyst in a tubular furnace.
- Heat to 400°C under a hydrogen flow (e.g., 0.02 MPa) for 30-60 minutes.[\[1\]](#)
- Cool down under an inert atmosphere (N<sub>2</sub>) before handling.

## 3. Experimental Procedure:

- Weigh 1.0 g of phenanthrene and the desired amount of catalyst (e.g., 0.01 g for 1 wt%) and place them inside the autoclave.[\[1\]](#)
- Seal the reactor and purge with N<sub>2</sub> gas 3-5 times to remove air, followed by purging with H<sub>2</sub> gas.
- Pressurize the reactor with H<sub>2</sub> to the desired initial pressure (e.g., 4.0 MPa).[\[1\]](#)
- Begin stirring and heat the reactor to the target temperature (e.g., 420°C) at a controlled rate (e.g., 10 K/min).[\[3\]](#)
- Start timing the reaction (e.g., 60 minutes) once the set temperature is reached.[\[1\]](#) Maintain constant temperature and monitor pressure throughout the reaction.
- After the reaction time has elapsed, stop heating and allow the reactor to cool to room temperature.
- Carefully vent the excess H<sub>2</sub> gas in a well-ventilated fume hood.
- Open the reactor and collect the liquid/solid product mixture.

- Dissolve the product mixture in a suitable solvent (e.g., dichloromethane, toluene) for analysis.
- Analyze the composition of the hydrogenated products using GC-MS to determine phenanthrene conversion and product selectivity.[1]

## Protocol 2: Continuous Hydrogenation in a Fixed-Bed Reactor

This protocol is adapted from studies on continuous flow hydrogenation over catalysts like Ni/NiAlO<sub>x</sub>. [4][5]

### 1. Materials and Equipment:

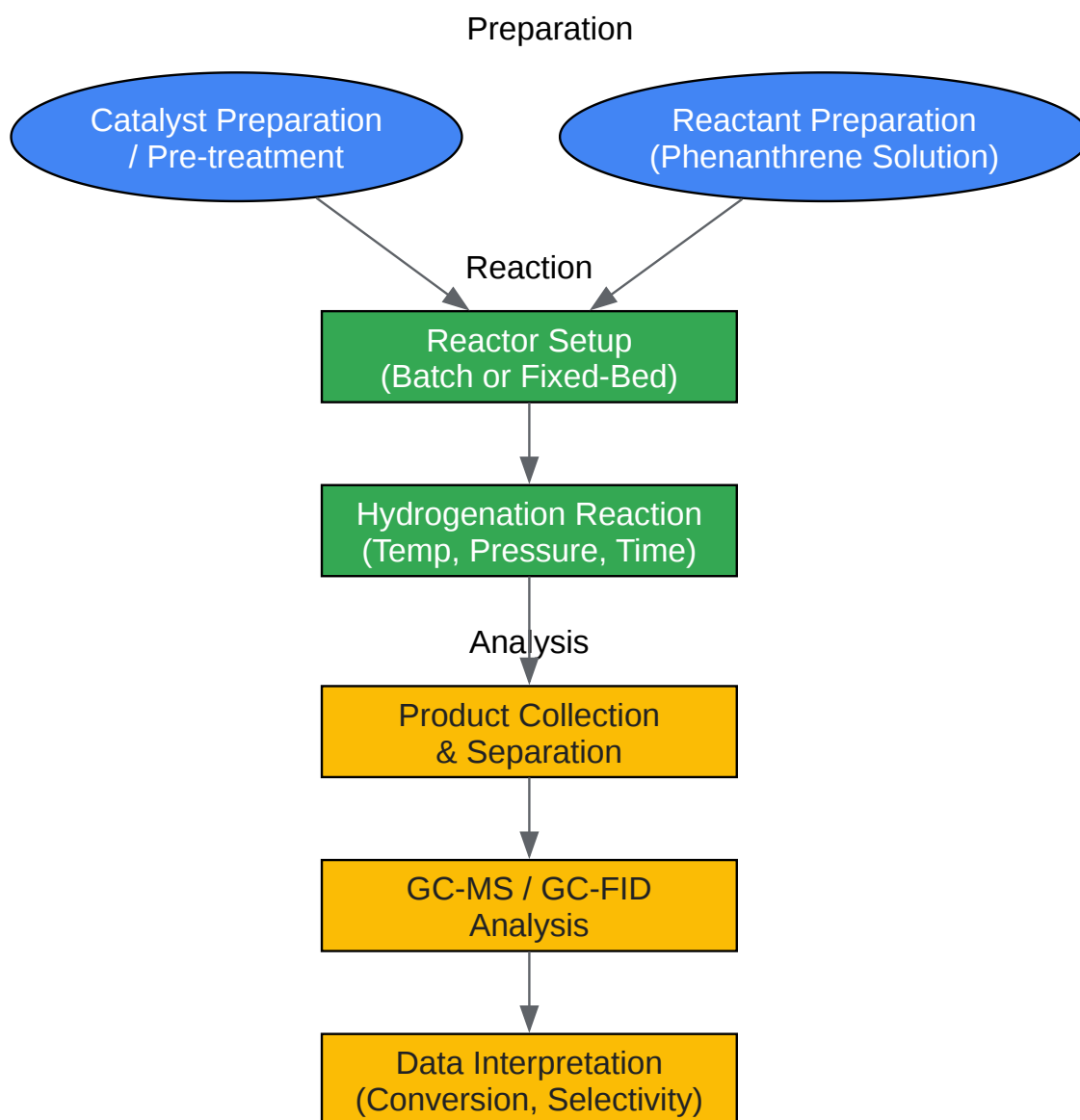
- Reactant Feed: 1.0 wt% solution of phenanthrene in a high-boiling, inert solvent like decalin.
- Catalyst: e.g., Ni/NiAlO<sub>x</sub>, pelletized or granular (e.g., 40-60 mesh).
- Gases: High-purity hydrogen (H<sub>2</sub>).
- Apparatus:
  - Fixed-bed reactor system (typically a stainless steel tube).
  - High-pressure liquid pump for the reactant feed.
  - Mass flow controller for hydrogen gas.
  - Back-pressure regulator to maintain system pressure.
  - Tube furnace with temperature controller.
  - Gas-liquid separator downstream of the reactor.
  - Gas chromatograph (GC-FID) for online or offline product analysis.[4][5]

### 2. Catalyst Loading and Activation:

- Load a specific amount of the catalyst into the reactor tube, securing it with quartz wool plugs. The ends of the catalyst bed can be filled with inert silica sand.[\[4\]](#)[\[5\]](#)
- Place the reactor inside the tube furnace.
- Activate the catalyst in situ. For Ni/NiAlO<sub>x</sub>, this involves heating to 520°C (at 3°C/min) in a flowing H<sub>2</sub> stream (e.g., 50 mL/min) and holding for 5 hours.[\[4\]](#)[\[5\]](#)
- After reduction, cool the catalyst to the desired reaction temperature (e.g., 280-300°C) under continuous H<sub>2</sub> flow.[\[4\]](#)[\[5\]](#)

### 3. Experimental Procedure:

- Set the system pressure (e.g., 5.0 MPa) using the back-pressure regulator and H<sub>2</sub> flow.[\[4\]](#)[\[5\]](#)
- Introduce the reactant feed (1.0 wt% phenanthrene in decalin) into the reactor at a specific flow rate (e.g., 6 mL/h) using the high-pressure pump.[\[4\]](#)[\[5\]](#)
- Set the hydrogen flow rate (e.g., 60 mL/min). The combination of feed rate and catalyst weight determines the Weight Hourly Space Velocity (WHSV).[\[4\]](#)[\[5\]](#)
- Allow the reaction to reach a steady state (this may take several hours).
- Collect liquid product samples periodically from the gas-liquid separator.
- Analyze the samples using GC-FID to quantify the conversion of phenanthrene and the distribution of hydrogenated products.[\[4\]](#)[\[5\]](#)



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Caption: General workflow for catalytic hydrogenation.

## Safety Precautions

- **High Pressure:** All hydrogenation reactions must be conducted in appropriately rated high-pressure reactors behind a protective blast shield.



- **Flammable Gas:** Hydrogen is extremely flammable. Ensure the experimental area is well-ventilated and free of ignition sources. Use a hydrogen leak detector.
- **PAH Handling:** Phenanthrene is a polycyclic aromatic hydrocarbon and should be handled with appropriate personal protective equipment (gloves, safety glasses, lab coat) in a fume hood.
- **Catalyst Handling:** Some catalysts may be pyrophoric after reduction. Handle with care under an inert atmosphere.

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